

Safety and Handling of 1-Trityl-4-ethylimidazole: An In-depth Technical Guide

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Compound of Interest

Compound Name: 1-Trityl-4-ethylimidazole

Cat. No.: B15332882

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and preliminary toxicological profile of **1-Trityl-4-ethylimidazole**. Due to the limited availability of data for this specific compound, this document extrapolates information from structurally related molecules, including substituted imidazoles and trityl-protected compounds. All procedures should be conducted with the utmost caution in a controlled laboratory setting by trained professionals.

Chemical and Physical Properties

Quantitative data for **1-Trityl-4-ethylimidazole** is not readily available. The following table summarizes known data for related compounds to provide an estimation of its properties.

Property	1-Ethylimidazole	1-Methylimidazole	Imidazole	2-Ethyl-4-methylimidazole
CAS Number	7098-07-9	616-47-7	288-32-4	931-36-2
Molecular Formula	C ₅ H ₈ N ₂	C ₄ H ₆ N ₂	C ₃ H ₄ N ₂	C ₆ H ₁₀ N ₂
Molecular Weight	96.13 g/mol	82.10 g/mol	68.08 g/mol	110.16 g/mol
Boiling Point	198 °C[1]	198 °C[1]	256 °C	-
Melting Point	-2 °C[1]	-	88 - 91 °C	-
Flash Point	92 °C[1]	92 °C[1]	-	-

Hazard Identification and Safety Precautions

Based on the hazard profiles of similar imidazole derivatives, **1-Trityl-4-ethylimidazole** is anticipated to be a hazardous substance. The primary hazards are likely to include skin corrosion/irritation, serious eye damage, and potential reproductive toxicity.

GHS Hazard Classification (Predicted)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[2]
Skin Corrosion/Irritation	Category 1B/1C	H314: Causes severe skin burns and eye damage.[2]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage.[3][4]
Reproductive Toxicity	Category 1B/2	H360 / H361: May damage fertility or the unborn child.[3]

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling this compound. The following PPE is mandatory:

- **Eye Protection:** Tight-sealing safety goggles and a face shield.[3]
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected before use and disposed of properly after.
- **Skin and Body Protection:** A lab coat, long pants, and closed-toe shoes are required. For larger quantities or in case of potential splashing, additional protective clothing such as an apron or chemical-resistant suit should be worn.[2]
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If dusts or aerosols are generated, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[3]

Handling and Storage

- **Handling:** Avoid contact with skin, eyes, and clothing.[2] Do not breathe dust, fumes, gas, mist, vapors, or spray.[3] Wash hands thoroughly after handling.[3] Do not eat, drink, or smoke in the work area.[4]
- **Storage:** Store in a cool, dry, and well-ventilated place.[2] Keep the container tightly closed and store under an inert atmosphere.[2][5] Store locked up.[3]

First-Aid Measures

In case of exposure, seek immediate medical attention and show the safety data sheet to the attending physician.

- **Inhalation:** Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration.[6]
- **Skin Contact:** Immediately take off all contaminated clothing. Rinse skin with plenty of water/shower for at least 15 minutes.[6][7]
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.[2][3]

- Ingestion: Rinse mouth. Do NOT induce vomiting.[6] Call a poison center or doctor if you feel unwell.[2]

Fire-Fighting and Accidental Release Measures

- Fire-Fighting: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish a fire.[2] Vapors may form explosive mixtures with air upon intense heating.
- Accidental Release: Evacuate personnel to a safe area. Wear appropriate personal protective equipment. Avoid dust formation. Sweep up and place in a suitable, closed container for disposal. Do not let the product enter drains.[2]

Experimental Protocols

Synthesis of 1-Trityl-4-ethylimidazole (Proposed Method)

This protocol is adapted from general methods for the synthesis of N-substituted and 4-substituted imidazoles.[8][9][10][11]

Materials:

- 4-Ethylimidazole
- Trityl chloride
- Triethylamine (or other suitable base)
- Anhydrous acetonitrile (or other suitable solvent)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-ethylimidazole in anhydrous acetonitrile.
- Add an equimolar amount of triethylamine to the solution.
- Slowly add an equimolar amount of trityl chloride to the stirred solution at room temperature.

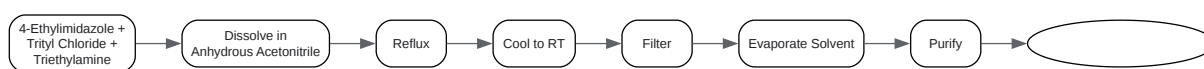
- Heat the reaction mixture to reflux and maintain for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Filter the mixture to remove any precipitated triethylamine hydrochloride.
- Evaporate the solvent from the filtrate under reduced pressure.
- Purify the crude product by recrystallization or column chromatography to obtain **1-Trityl-4-ethylimidazole**.

Biological Activity and Toxicity Profile (Inferred)

The biological activity of **1-Trityl-4-ethylimidazole** has not been explicitly studied. However, the imidazole scaffold is a common motif in many biologically active compounds, exhibiting a wide range of activities including antimicrobial, anti-inflammatory, and anticancer properties.[12][13][14][15][16] The trityl group is often used as a protecting group in organic synthesis and can influence the lipophilicity and steric properties of a molecule, which may in turn affect its biological activity.

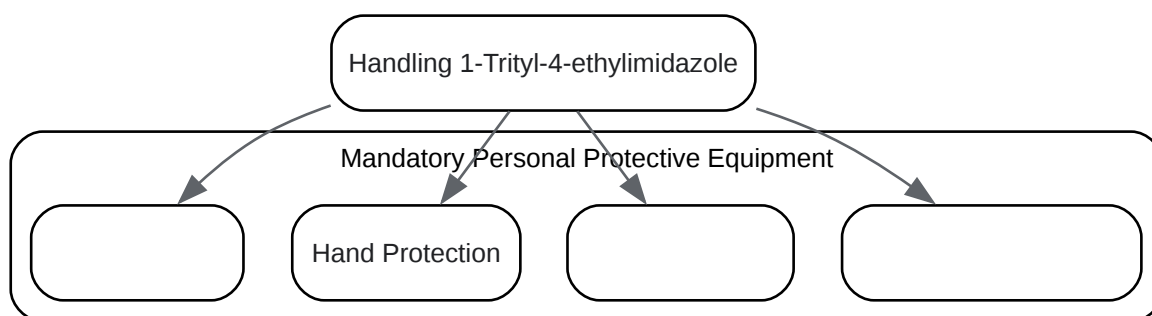
Some imidazole derivatives have been shown to cause cellular toxicity by inducing oxidative stress and impairing mitochondrial function.[17] Acute toxicity studies on other imidazo-based heterocyclic derivatives have shown potential for hepatotoxicity at higher doses.[18] Therefore, it should be assumed that **1-Trityl-4-ethylimidazole** may exhibit cytotoxic effects and should be handled with appropriate caution.

Diagrams



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Caption: Proposed workflow for the synthesis of **1-Trityl-4-ethylimidazole**.



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Caption: Mandatory PPE for handling **1-Trityl-4-ethylimidazole**.

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